

# Spectroscopic Data of 1-(2-Bromoethyl)pyrrole: An In-depth Technical Guide

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## Compound of Interest

Compound Name: 1-(2-Bromoethyl)pyrrole

CAS No.: 78358-86-8

Cat. No.: B1279573

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For Researchers, Scientists, and Drug Development Professionals

## Authored by: [Your Name/Gemini], Senior Application Scientist

This technical guide provides a comprehensive overview of the spectroscopic data for **1-(2-bromoethyl)pyrrole**, a key intermediate in synthetic and medicinal chemistry.<sup>[1]</sup> While experimentally acquired spectra for this specific compound are not readily available in the public domain, this guide synthesizes predicted data based on established principles of nuclear magnetic resonance (NMR), infrared (IR) spectroscopy, and mass spectrometry (MS), supported by comparative data from analogous structures. This approach provides a robust framework for the characterization and quality control of **1-(2-bromoethyl)pyrrole** in a research and development setting.

## Introduction to 1-(2-Bromoethyl)pyrrole

**1-(2-Bromoethyl)pyrrole** (CAS No. 78358-86-8) is a heterocyclic compound with a molecular formula of  $C_6H_8BrN$  and a molecular weight of 174.04 g/mol.<sup>[2][3]</sup> Its structure consists of a

pyrrole ring N-substituted with a bromoethyl group. This functionalization makes it a valuable building block for the synthesis of a variety of more complex molecules with potential applications in pharmaceuticals and materials science.<sup>[1]</sup> Accurate spectroscopic characterization is paramount for confirming the identity and purity of this intermediate, ensuring the integrity of subsequent synthetic steps.

Caption: Experimental workflow for NMR analysis.

## Infrared (IR) Spectroscopy

IR spectroscopy provides information about the functional groups present in a molecule by measuring the absorption of infrared radiation.

### Predicted IR Spectrum

The IR spectrum of **1-(2-bromoethyl)pyrrole** is expected to show characteristic absorption bands for the C-H and C-N bonds of the pyrrole ring, as well as the C-H and C-Br bonds of the alkyl chain.

| Wavenumber (cm <sup>-1</sup> ) | Vibrational Mode                      | Intensity     | Justification                                                                           |
|--------------------------------|---------------------------------------|---------------|-----------------------------------------------------------------------------------------|
| 3100-3000                      | Aromatic C-H stretch                  | Medium        | Characteristic of C-H bonds on the pyrrole ring.                                        |
| 2960-2850                      | Aliphatic C-H stretch                 | Medium-Strong | Corresponding to the methylene groups of the bromoethyl chain.                          |
| ~1530, ~1470                   | C=C and C-N stretching (Pyrrole ring) | Medium-Strong | Typical ring stretching vibrations for pyrrole and its derivatives. <a href="#">[4]</a> |
| ~1350                          | C-N stretch (Alkyl-Aryl)              | Medium        | Vibration of the bond between the ethyl group and the pyrrole nitrogen.                 |
| 750-700                        | C-H out-of-plane bend                 | Strong        | Characteristic bending vibration of C-H bonds on the pyrrole ring.                      |
| 650-550                        | C-Br stretch                          | Medium-Strong | Characteristic stretching vibration of the carbon-bromine bond.                         |

Predicted IR frequencies are based on data for pyrrole and alkyl halides. [\[5\]](#)[\[6\]](#)

## Experimental Protocol for IR Spectroscopy

### Methodology:

- **Sample Preparation (Neat Liquid):** Place a drop of neat **1-(2-bromoethyl)pyrrole** between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates to form a thin film.
- **Instrumentation:** Use a Fourier-Transform Infrared (FT-IR) spectrometer.

- **Data Acquisition:** Record the spectrum over the range of 4000-400  $\text{cm}^{-1}$ . Acquire a background spectrum of the clean salt plates prior to running the sample.
- **Data Processing:** The instrument software will automatically ratio the sample spectrum to the background spectrum to generate the final transmittance or absorbance spectrum.

## Mass Spectrometry (MS)

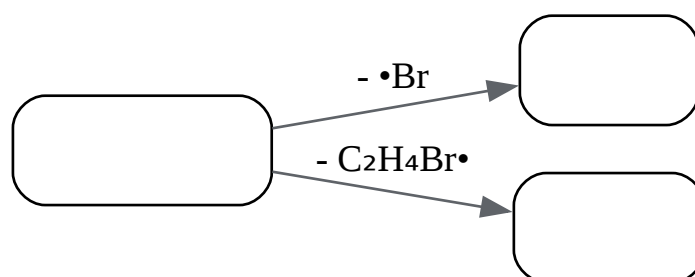
Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in its structural elucidation.

### Predicted Mass Spectrum (Electron Ionization)

Under electron ionization (EI), **1-(2-bromoethyl)pyrrole** is expected to show a molecular ion peak and several characteristic fragment ions. The presence of bromine will be indicated by a characteristic isotopic pattern for the molecular ion and bromine-containing fragments (approximately equal intensity for  $M^+$  and  $M+2$ ).

| m/z     | Proposed Fragment                                                  | Justification                                                                                                                             |
|---------|--------------------------------------------------------------------|-------------------------------------------------------------------------------------------------------------------------------------------|
| 173/175 | $[\text{C}_6\text{H}_8\text{BrN}]^{+\cdot}$ (Molecular Ion)        | The parent ion, showing the characteristic isotopic pattern for one bromine atom.                                                         |
| 94      | $[\text{C}_6\text{H}_8\text{N}]^+$                                 | Loss of a bromine radical ( $\cdot\text{Br}$ ).                                                                                           |
| 67      | $[\text{C}_4\text{H}_5\text{N}]^{+\cdot}$ (Pyrrole radical cation) | Cleavage of the N-C bond of the ethyl group, resulting in the stable pyrrole radical cation. This is expected to be a major fragment. [7] |
| 108/110 | $[\text{C}_2\text{H}_4\text{Br}]^+$                                | Bromomethyl cation.                                                                                                                       |

### Key Fragmentation Pathway



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Caption: Predicted major fragmentation pathway of **1-(2-bromoethyl)pyrrole** in EI-MS.

## Experimental Protocol for Mass Spectrometry

Methodology:

- Sample Introduction: Introduce a dilute solution of **1-(2-bromoethyl)pyrrole** in a volatile organic solvent (e.g., methanol or dichloromethane) into the mass spectrometer via a direct insertion probe or through a gas chromatograph (GC-MS).
- Ionization: Utilize electron ionization (EI) at a standard energy of 70 eV.
- Mass Analysis: Scan a mass range appropriate for the expected molecular weight and fragments (e.g.,  $m/z$  40-300).
- Data Analysis: Identify the molecular ion peak and analyze the fragmentation pattern to confirm the structure.

## Conclusion

This technical guide provides a detailed prediction and interpretation of the NMR, IR, and MS spectroscopic data for **1-(2-bromoethyl)pyrrole**. By understanding these characteristic spectral features, researchers, scientists, and drug development professionals can confidently identify and assess the purity of this important synthetic intermediate. The provided experimental protocols offer a standardized approach for acquiring high-quality spectroscopic data in the laboratory.

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